

Application Notes and Protocols: Preparation of AM-9635 Stock Solution

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Compound of Interest

Compound Name: AM-9635

Cat. No.: B8525693

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of a stock solution of **AM-9635**, a selective PI3K δ inhibitor. These guidelines are intended for use in a laboratory setting by trained professionals.

Compound Information

A summary of the key chemical properties of **AM-9635** is provided in the table below.

Property	Value
Compound Name	AM-9635
Molecular Formula	C ₁₉ H ₁₄ F ₂ N ₈
Molecular Weight	392.36 g/mol
CAS Number	1338483-10-5
Description	A selective PI3K δ inhibitor.
Appearance	Crystalline solid

Solubility

AM-9635 is reported to be soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol. It is sparingly soluble in aqueous solutions. For biological experiments, it is recommended to first dissolve the compound in an organic solvent and then dilute with the aqueous buffer of choice. Ensure the final concentration of the organic solvent is low enough to not cause cellular toxicity (typically <0.5% for DMSO).

The approximate solubility for similar compounds from various suppliers is provided below. It is highly recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Solvent	Approximate Solubility
DMSO	≥ 10 mg/mL
Ethanol	1-5 mg/mL

Experimental Protocols

3.1. Materials

- **AM-9635** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

3.2. Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **AM-9635** in DMSO.

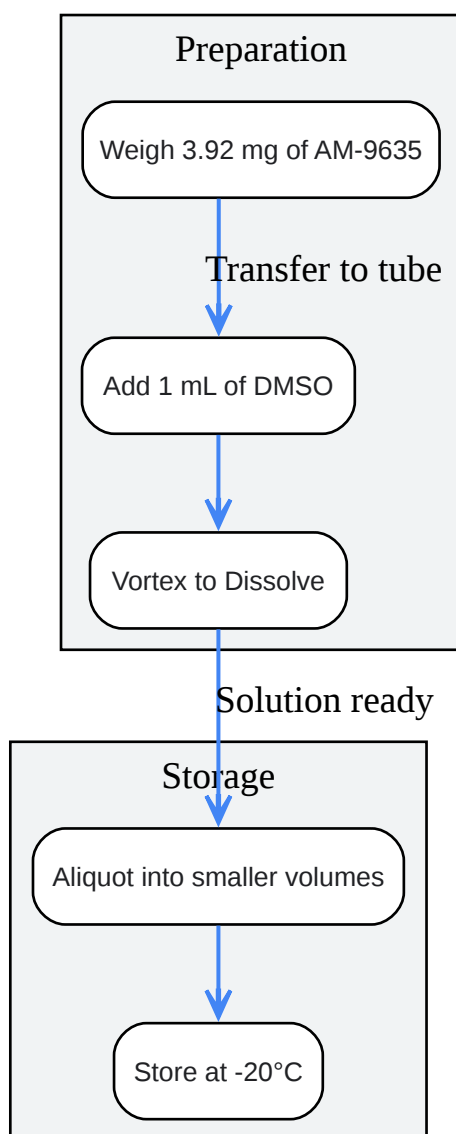
Calculation:

- Weight of **AM-9635** needed:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Weight (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 392.36 \text{ g/mol} = 0.0039236 \text{ g}$
 - Therefore, 3.92 mg of **AM-9635** is needed.

Procedure:

- Equilibrate the vial containing **AM-9635** to room temperature before opening to prevent moisture condensation.
- Carefully weigh out 3.92 mg of **AM-9635** powder on an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube containing the **AM-9635** powder.
- Cap the tube tightly and vortex thoroughly for several minutes until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but avoid excessive heat.
- Visually inspect the solution to ensure there are no undissolved particulates. If necessary, centrifuge the tube briefly to pellet any insoluble material.

Workflow for Preparing **AM-9635** Stock Solution



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Caption: Workflow for **AM-9635** stock solution preparation.

Storage and Stability

Solid Compound:

- Store the solid powder of **AM-9635** at -20°C for long-term storage.^{[1][2][3][4][5][6][7][8]} It is recommended to protect it from light and moisture.

Stock Solution:

- It is recommended that stock solutions, once prepared, are stored as aliquots in tightly sealed vials at -20°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Generally, these solutions are usable for up to one month.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) For longer-term storage, it is advisable to store at -80°C.
- Avoid repeated freeze-thaw cycles to maintain the stability and efficacy of the compound.[\[2\]](#)[\[3\]](#)[\[4\]](#) It is best practice to prepare single-use aliquots.
- Aqueous solutions of **AM-9635** are not recommended for storage for more than one day.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

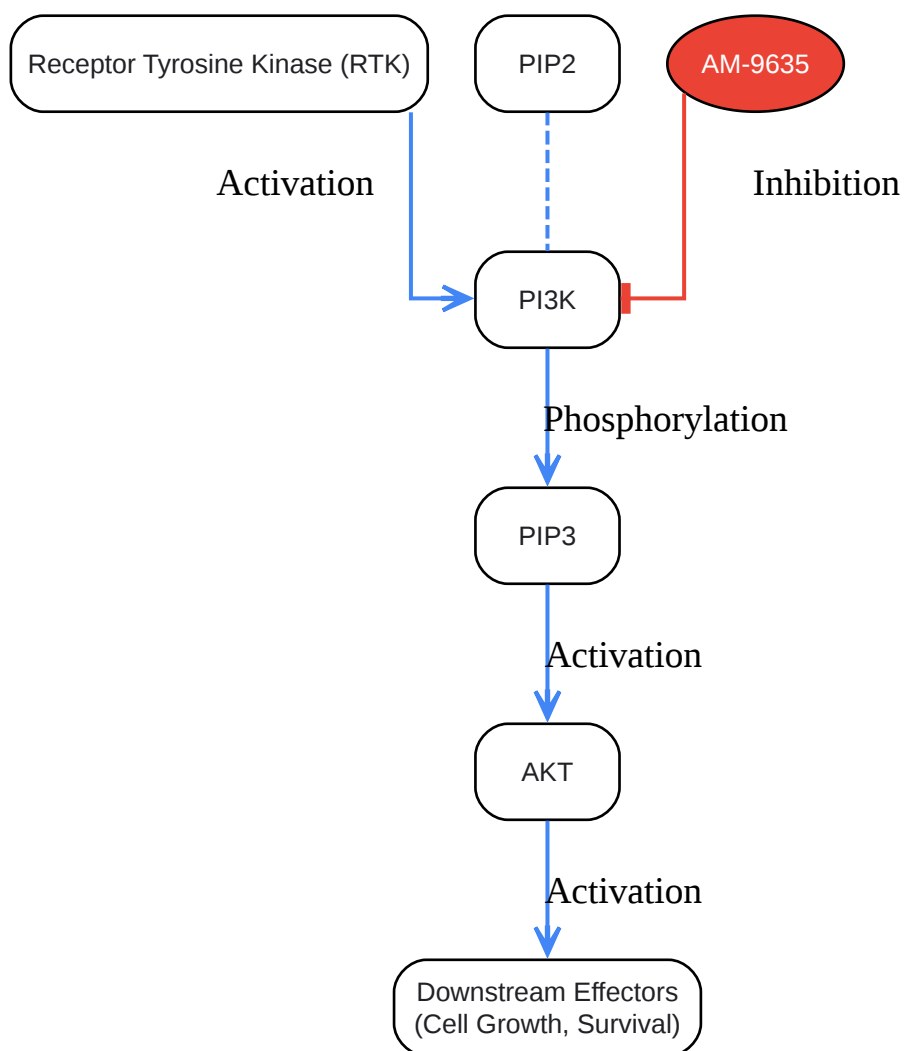
Safety Precautions

- Handle **AM-9635** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the material safety data sheet (MSDS) for complete safety information before handling.
- Dispose of the compound and any contaminated materials in accordance with institutional and local regulations.

Signaling Pathway

AM-9635 is a selective inhibitor of PI3K δ . The PI3K/AKT signaling pathway is a critical regulator of cell proliferation, survival, and metabolism.

PI3K/AKT Signaling Pathway



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Caption: Simplified PI3K/AKT signaling pathway showing inhibition by **AM-9635**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. medchemexpress.com [medchemexpress.com]
- 4. dbaitalia.it [dbaitalia.it]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
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